Spectroscopic Characterization of 2-Pyrrolidone Oxime: A Technical Guide

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Compound of Interest

Compound Name:	*2-Pyrrolidone oxime*
CAS No.:	*1120-81-6*
Cat. No.:	*B075005*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic methodologies for the characterization of **2-pyrrolidone oxime** (CAS No. 1120-81-6), a heterocyclic compound with potential applications in medicinal chemistry and materials science.[1][2] This document is intended for researchers, scientists, and drug development professionals, offering in-depth, field-proven insights into the application of Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS) for the structural elucidation and purity assessment of this molecule. The guide emphasizes the causal relationships behind experimental choices and provides self-validating protocols to ensure scientific integrity.

Introduction: The Significance of 2-Pyrrolidone Oxime

2-Pyrrolidone oxime, also known as pyrrolidin-2-one oxime, is a derivative of 2-pyrrolidone, a five-membered lactam.[3] The introduction of an oxime functional group (-C=N-OH) in place of the carbonyl group of 2-pyrrolidone introduces a site for potential isomerism and a versatile

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handle for further chemical modifications. Oximes are crucial intermediates in organic synthesis, notably in the Beckmann rearrangement to produce amides, and are present in a number of FDA-approved drugs. A thorough spectroscopic characterization is paramount to confirm the molecular structure, assess purity, and understand the chemical behavior of **2-pyrrolidone oxime**, which is critical for its application in research and development.

The molecular structure of **2-pyrrolidone oxime** is presented below:

Caption: Molecular structure of **2-Pyrrolidone Oxime**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of **2-pyrrolidone oxime** in solution. Both ^{1}H and ^{13}C NMR are essential for a complete assignment.

^{1}H NMR Spectroscopy

Rationale for Experimental Choices: The choice of solvent is critical in ^{1}H NMR. Deuterated chloroform ($CDCl_3$) is a common choice for its good solubilizing power and relatively clean spectral window. However, for compounds with exchangeable protons like the N-H and O-H groups in **2-pyrrolidone oxime**, deuterated dimethyl sulfoxide (DMSO-d_6) is often preferred as it slows down the proton exchange, allowing for the observation of these signals.

Expected ^{1}H NMR Spectral Data:

Protons	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
-OH (oxime)	9.0 - 11.0	singlet (broad)	1H
-NH (lactam)	7.0 - 8.5	singlet (broad)	1H
-CH_2- (position 3)	2.3 - 2.6	triplet	2H
-CH_2- (position 5)	3.2 - 3.5	triplet	2H
-CH_2- (position 4)	1.8 - 2.1	quintet	2H

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Note: The chemical shifts are predicted based on the analysis of similar structures and general NMR principles. Actual values may vary.

Interpretation:

- The broad singlets for the -OH and -NH protons are characteristic and their integration confirms their presence.
- The methylene protons of the pyrrolidine ring are expected to show distinct signals due to their different chemical environments. The protons at position 5, being adjacent to the nitrogen of the lactam, are expected to be the most deshielded. The protons at position 3, adjacent to the C=N bond, will also be deshielded compared to the protons at position 4.
- The multiplicity of the signals (triplets and quintet) arises from the coupling between adjacent methylene groups and can be used to confirm the connectivity of the ring system.

^{13}C NMR Spectroscopy

Expected ^{13}C NMR Spectral Data:

Carbon	Expected Chemical Shift (δ, ppm)
C=N (oxime)	155 - 165
-CH_2- (position 5)	45 - 55
-CH_2- (position 3)	30 - 40
-CH_2- (position 4)	20 - 30

Note: The chemical shifts are predicted based on the analysis of the parent compound, 2-pyrrolidinone, and known substituent effects of the oxime group.

Interpretation:

- The most downfield signal will correspond to the carbon of the C=N double bond.
- The remaining three signals in the aliphatic region will correspond to the three methylene carbons of the pyrrolidine ring. The carbon at position 5, attached to the nitrogen, is expected

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to be the most deshielded of the three.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **2-pyrrolidone oxime** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in a clean 5 mm NMR tube.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition: Acquire a standard one-dimensional ^{1}H NMR spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required compared to the ^{1}H spectrum.
- Data Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction.
- Analysis: Integrate the peaks in the ^{1}H NMR spectrum and assign the chemical shifts and multiplicities. Assign the chemical shifts in the ^{13}C NMR spectrum.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule.

Expected FT-IR Absorption Bands:

Functional Group	Wavenumber (cm^{-1})	Intensity
O-H stretch (oxime)	3100 - 3400	Broad, Medium
N-H stretch (lactam)	3200 - 3400	Medium
C-H stretch (aliphatic)	2850 - 2960	Medium
C=N stretch (oxime)	1640 - 1690	Medium to Weak
N-O stretch (oxime)	930 - 960	Medium

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Note: The wavenumbers are based on typical ranges for the respective functional groups.

Interpretation:

- A broad absorption band in the region of 3100-3400 cm^{-1} is a strong indication of the presence of the O-H group of the oxime.
- The N-H stretching vibration of the lactam will also appear in a similar region, often overlapping with the O-H stretch.
- The C=N stretching vibration is a key indicator of the oxime group, although it can sometimes be weak.
- The absence of a strong carbonyl (C=O) absorption band around 1700 cm^{-1}, which is characteristic of the parent 2-pyrrolidinone, confirms the conversion of the carbonyl group to the oxime.[4][5][6]

Experimental Protocol for FT-IR Spectroscopy

- Sample Preparation (ATR): Place a small amount of the solid **2-pyrrolidone oxime** sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Background Collection: Record a background spectrum of the empty ATR crystal.
- Sample Spectrum Collection: Acquire the spectrum of the sample. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The instrument software will automatically subtract the background spectrum from the sample spectrum.
- Analysis: Identify and label the characteristic absorption bands.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Expected Mass Spectrometry Data (Electron Ionization - EI):

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- Molecular Ion (M^+): m/z = 100.12 (Calculated for $C_4H_8N_2O$)[1]
- Key Fragmentation Pathways:
  - Loss of -OH (m/z = 17): $[M - 17]^+$
  - Loss of NOH (m/z = 31): $[M - 31]^+$
  - Cleavage of the pyrrolidine ring leading to smaller fragments.

Interpretation: The molecular ion peak at m/z 100 will confirm the molecular formula of **2-pyrrolidone oxime**. The fragmentation pattern can provide further structural information. For instance, the loss of a hydroxyl radical is a common fragmentation pathway for oximes. Ring fragmentation will produce a series of smaller ions that can be rationalized based on the structure of the molecule.

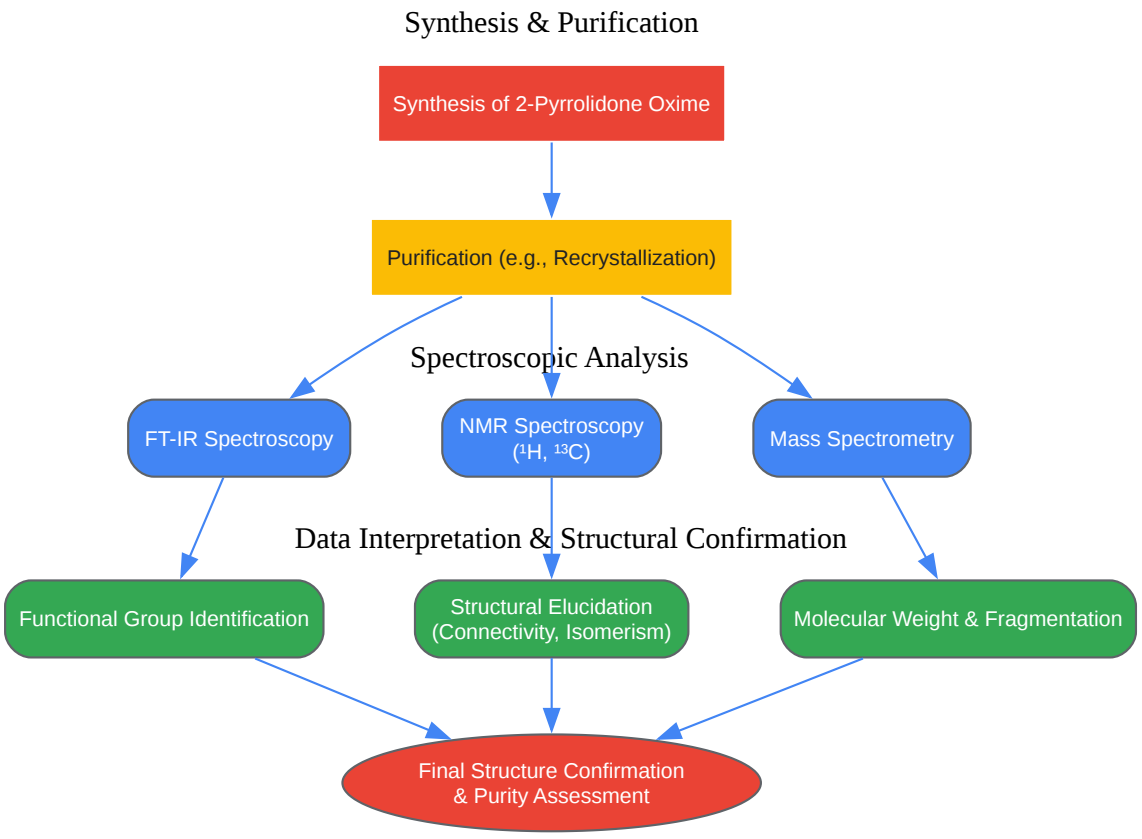
Experimental Protocol for Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid sample or after separation by gas chromatography (GC-MS).
- Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Scan a suitable mass range (e.g., m/z 10 - 200) to detect the molecular ion and fragment ions.
- Data Analysis: Identify the molecular ion peak and analyze the major fragment ions to propose a fragmentation mechanism.

Integrated Spectroscopic Analysis Workflow

A logical workflow is crucial for the unambiguous characterization of **2-pyrrolidone oxime**.

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Caption: A typical workflow for the spectroscopic characterization of **2-pyrrolidone oxime**.

Conclusion

The spectroscopic characterization of **2-pyrrolidone oxime** is a critical step in its synthesis and application. By employing a combination of NMR, FT-IR, and Mass Spectrometry, a comprehensive understanding of its molecular structure can be achieved. This guide has outlined the expected spectral features and provided robust protocols for acquiring and interpreting the data. Adherence to these methodologies will ensure the generation of reliable and reproducible results, which are essential for advancing research and development in the fields of medicinal chemistry and materials science.

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